

Essential Safety and Logistical Information for Handling 3-Iodopyridine

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Compound of Interest

Compound Name: 3-Iodopyridine

Cat. No.: B074083

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Iodopyridine**, including operational procedures and disposal plans, to ensure a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

3-Iodopyridine is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] It is harmful if swallowed.[4] Therefore, stringent adherence to safety protocols is required.

Summary of Hazard Information:

Hazard Statement	Classification
H315: Causes skin irritation	Skin Irritation (Category 2)
H319: Causes serious eye irritation	Serious Eye Irritation (Category 2)
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)

Recommended Personal Protective Equipment (PPE):

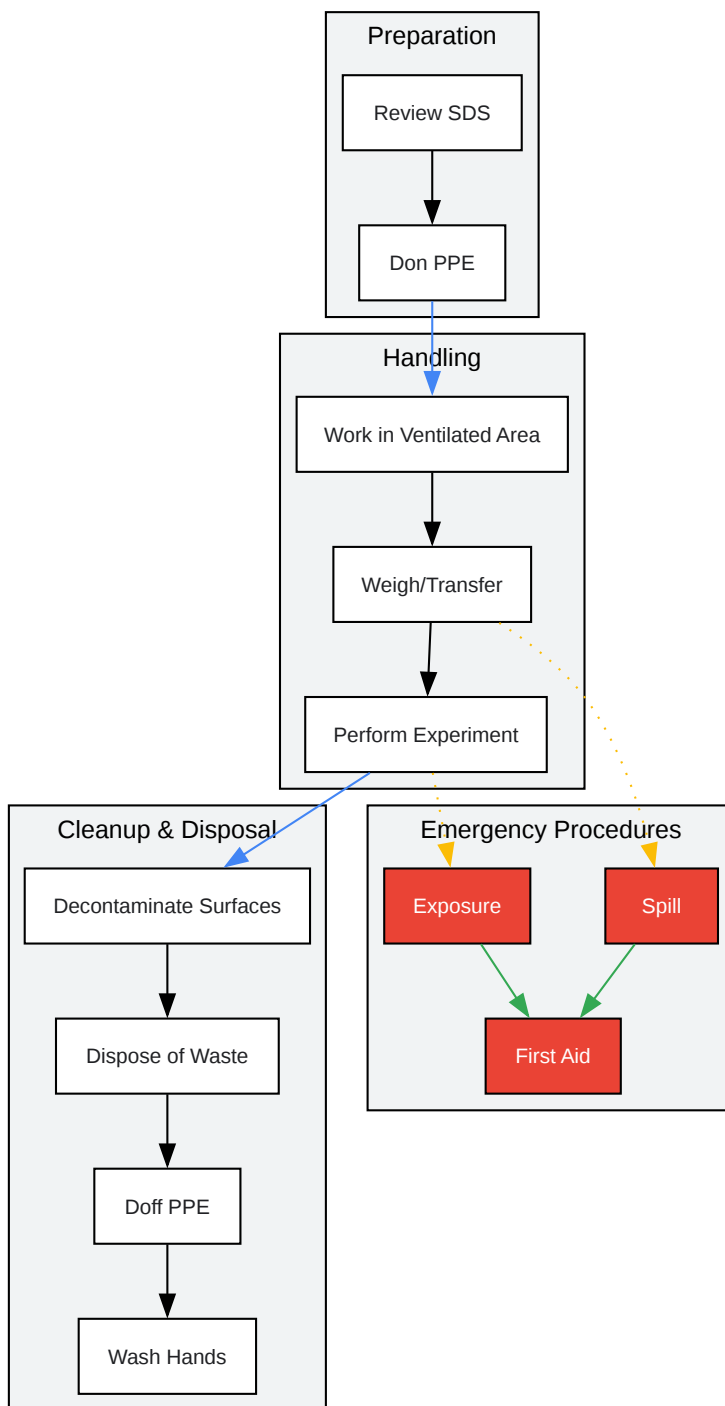
A comprehensive approach to personal protection is necessary to mitigate the risks associated with **3-Iodopyridine**.

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.[3][5] A face shield may also be necessary.[3]
Hand Protection	Protective gloves that have been inspected prior to use.[1] Use proper glove removal technique to avoid skin contact.[1]
Skin and Body Protection	Wear suitable protective clothing.[1][3] An impervious clothing should be selected based on the concentration and amount of the substance at the specific workplace.[1]
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.[3] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded.[5] A dust mask type N95 (US) is also suggested.

Experimental Workflow for Handling 3-Iodopyridine

The following diagram outlines the procedural workflow for the safe handling of **3-Iodopyridine**, from preparation to disposal.

Workflow for Safe Handling of 3-Iodopyridine



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Caption: Procedural workflow for handling **3-Iodopyridine**.

Detailed Operational and Disposal Plan

1. Pre-Handling Procedures:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **3-Iodopyridine**.[\[1\]](#)[\[2\]](#)
- Ensure Proper Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Assemble PPE: Don the appropriate personal protective equipment as detailed in the table above.

2. Handling Procedures:

- Avoid Dust Formation: Handle the solid material carefully to avoid creating dust.[\[1\]](#)
- Weighing and Transfer: Use a spatula for transfers. If weighing, do so in a contained and ventilated space.
- Experimental Use: Avoid contact with skin and eyes during the experiment.[\[1\]](#) Keep the container tightly closed when not in use.[\[2\]](#)

3. Post-Handling and Cleanup:

- Decontamination: Clean all work surfaces and equipment thoroughly after use.
- Waste Disposal: Dispose of contents and containers in accordance with local, state, and federal regulations.[\[2\]](#) Place contaminated materials, including gloves and wipes, in a suitable, closed container for disposal.[\[1\]](#)
- PPE Removal: Remove PPE carefully, avoiding contact with the outer surfaces of the gloves.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)

4. Emergency and First Aid Procedures:

- In Case of Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water.[1] If skin irritation occurs, seek medical advice.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[1][2]
- If Swallowed: Do NOT induce vomiting.[2] Rinse mouth with water and call a physician or poison control center immediately.[1][5]
- Spills: For spills, sweep up the solid material, avoiding dust creation, and place it in a suitable closed container for disposal.[5] Evacuate personnel to safe areas and ensure adequate ventilation.[1]

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References

- 1. sodiumiodide.net [sodiumiodide.net]
- 2. fishersci.com [fishersci.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. msds.nipissingu.ca [msds.nipissingu.ca]
- 5. fishersci.com [fishersci.com]
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